

Application Notes and Protocol for Epoxidation using Trimethylsulfoxonium Chloride

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Compound of Interest

Compound Name: *Trimethylsulfoxonium chloride*

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Abstract

This document provides a comprehensive protocol for the epoxidation of aldehydes and ketones utilizing **trimethylsulfoxonium chloride**, a key reagent in the Corey-Chaykovsky reaction. This method offers a reliable and versatile route for the synthesis of oxiranes, which are crucial intermediates in the development of pharmaceuticals and other complex organic molecules. Detailed experimental procedures, safety precautions, and quantitative data for various substrates are presented.

Introduction

Epoxides, or oxiranes, are highly valuable three-membered heterocyclic compounds that serve as versatile building blocks in organic synthesis. Their inherent ring strain allows for a wide range of regio- and stereoselective ring-opening reactions, making them indispensable in the construction of complex molecular architectures. The Corey-Chaykovsky reaction, which employs sulfur ylides, is a powerful method for the synthesis of epoxides from carbonyl compounds.^{[1][2]}

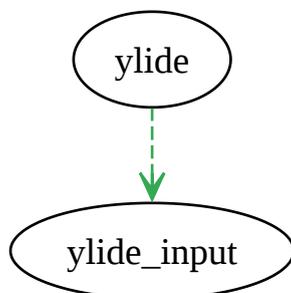
Trimethylsulfoxonium chloride is a stable, crystalline solid that serves as a precursor to dimethylsulfoxonium methylide, the reactive sulfur ylide.^[3] Upon treatment with a strong base, such as sodium hydride or potassium tert-butoxide, **trimethylsulfoxonium chloride** is deprotonated to form the ylide in situ. This ylide then reacts with aldehydes and ketones to

furnish the corresponding epoxides in good to excellent yields.[3][4] This application note provides a detailed protocol for this transformation, along with relevant data and safety information.

Reaction Mechanism

The Corey-Chaykovsky reaction proceeds through a well-established mechanism:

- **Ylide Formation:** A strong base abstracts a proton from the methyl group of **trimethylsulfoxonium chloride** to generate the highly reactive dimethylsulfoxonium methylide.[4]
- **Nucleophilic Attack:** The nucleophilic carbon of the ylide attacks the electrophilic carbonyl carbon of the aldehyde or ketone, forming a betaine intermediate.[4]
- **Ring Closure:** The resulting alkoxide in the betaine intermediate undergoes an intramolecular nucleophilic attack on the carbon bearing the sulfoxonium group, displacing dimethyl sulfoxide (DMSO) as a leaving group and forming the three-membered epoxide ring.[4]



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Experimental Protocol

This protocol is a general guideline and may require optimization for specific substrates.

Materials:

- **Trimethylsulfoxonium chloride**
- Anhydrous Dimethyl Sulfoxide (DMSO) or Tetrahydrofuran (THF)

- Sodium hydride (NaH), 60% dispersion in mineral oil, or Potassium tert-butoxide (KOt-Bu)
- Aldehyde or ketone substrate
- Anhydrous diethyl ether or dichloromethane
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Argon or Nitrogen gas for inert atmosphere

Equipment:

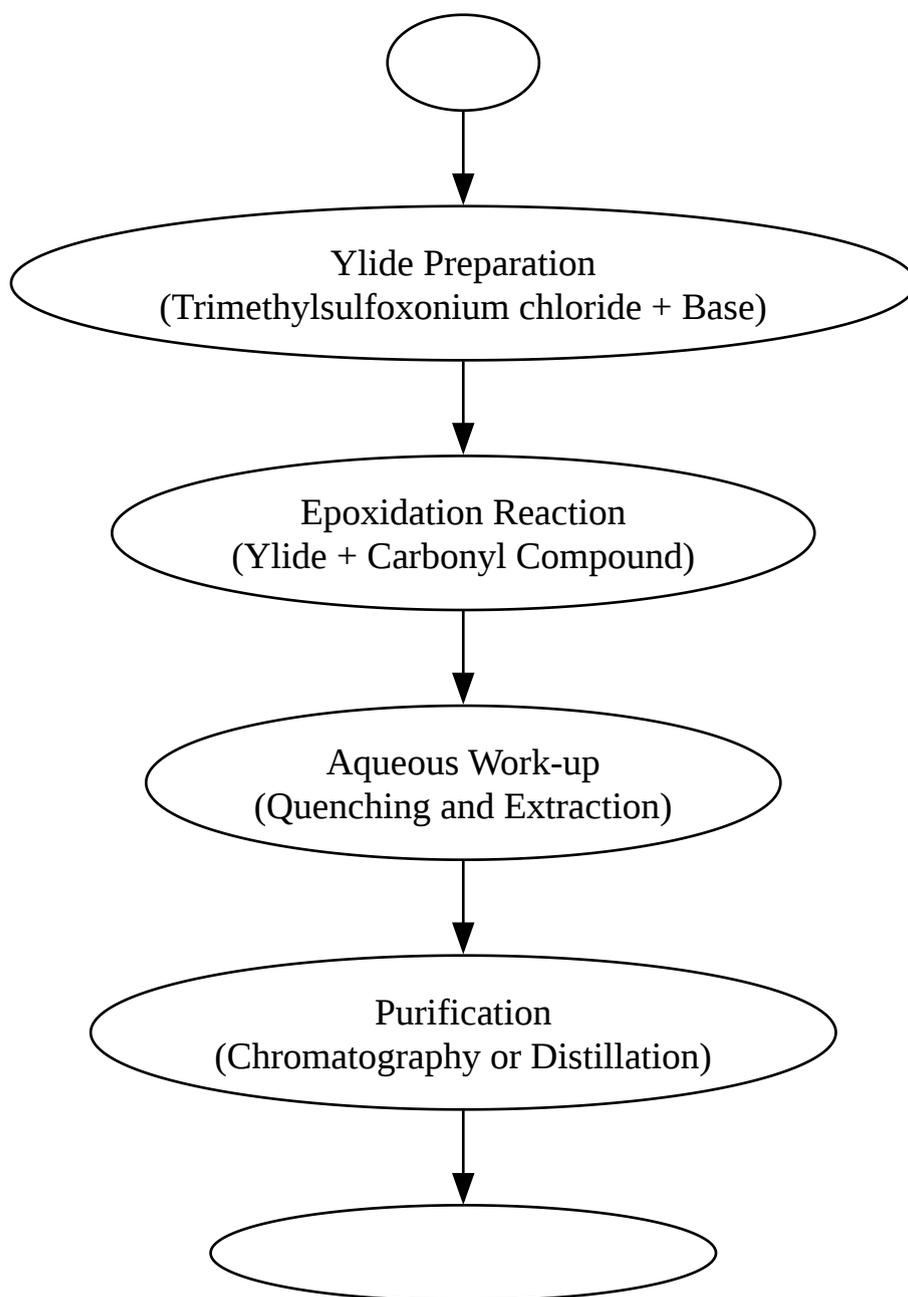
- Round-bottom flask
- Magnetic stirrer and stir bar
- Septa and needles
- Syringes
- Ice bath
- Separatory funnel
- Rotary evaporator
- Standard glassware for extraction and filtration
- Chromatography equipment for purification (optional)

Procedure:

- Ylide Preparation (Sodium Hydride Method):

- To a dry, three-necked round-bottom flask equipped with a magnetic stir bar, a thermometer, and a nitrogen/argon inlet, add sodium hydride (1.1 equivalents, washed with anhydrous hexanes to remove mineral oil if necessary).
- Suspend the sodium hydride in anhydrous DMSO or THF.
- Cool the suspension to 0-5 °C in an ice bath.
- Slowly add **trimethylsulfoxonium chloride** (1.1 equivalents) portion-wise to the stirred suspension. Caution: Hydrogen gas is evolved.
- After the addition is complete, remove the ice bath and stir the mixture at room temperature for 1-2 hours, or until the evolution of hydrogen gas ceases and a clear to slightly cloudy solution of the ylide is formed.
- Ylide Preparation (Potassium tert-Butoxide Method):
 - To a dry round-bottom flask under an inert atmosphere, add **trimethylsulfoxonium chloride** (1.5 equivalents) and anhydrous DMSO.
 - To this solution, add a solution of potassium tert-butoxide (1.5 equivalents) in anhydrous DMSO dropwise at room temperature.
 - Stir the resulting mixture for 30-60 minutes at room temperature to generate the ylide.
- Epoxidation Reaction:
 - Dissolve the aldehyde or ketone (1.0 equivalent) in a minimal amount of anhydrous DMSO or THF.
 - Cool the ylide solution to 0 °C in an ice bath.
 - Add the solution of the carbonyl compound dropwise to the ylide solution over 15-30 minutes.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-16 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).

- Work-up and Purification:
 - Upon completion of the reaction, carefully quench the reaction mixture by pouring it into a beaker of ice-cold water.
 - Extract the aqueous mixture with diethyl ether or dichloromethane (3 x volume of the aqueous layer).
 - Combine the organic extracts and wash sequentially with water and brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
 - Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.
 - The crude product can be purified by column chromatography on silica gel or by distillation, depending on the physical properties of the epoxide.



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Data Presentation

The following table summarizes the yields of epoxides obtained from various carbonyl compounds using a trimethylsulfonium salt, which exhibits similar reactivity to **trimethylsulfoxonium chloride** for the epoxidation of simple aldehydes and ketones.

Entry	Substrate	Product	Yield (%)
1	2-Benzo[b]thiophene carboxaldehyde	2-(Oxiran-2-yl)benzo[b]thiophene	88
2	4-Benzo[b]thiophene carboxaldehyde	4-(Oxiran-2-yl)benzo[b]thiophene	77
3	7-Benzo[b]thiophene carboxaldehyde	7-(Oxiran-2-yl)benzo[b]thiophene	82
4	2-Furan-2- carbaldehyde	2-(Oxiran-2-yl)furan	65
5	5-Bromo-2- furaldehyde	2-Bromo-5-(oxiran-2-yl)furan	75
6	5-Nitro-2-furaldehyde	2-Nitro-5-(oxiran-2-yl)furan	70

Data adapted from a study using trimethylsulfonium iodide under phase-transfer conditions, which provides an indication of the expected yields.

Safety Precautions

- **Trimethylsulfoxonium chloride:** Irritating to the eyes, respiratory system, and skin. Harmful if swallowed.[5] Handle in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- **Sodium hydride:** Highly flammable solid and reacts violently with water to produce flammable hydrogen gas. Handle under an inert atmosphere. Mineral oil dispersions reduce the pyrophoric nature but should still be handled with care.
- **Potassium tert-butoxide:** Corrosive and reacts with water. Handle in a dry, inert atmosphere.
- **Solvents:** DMSO and THF are flammable and can cause skin and eye irritation. Diethyl ether is extremely flammable. Handle all solvents in a fume hood.

Always consult the Safety Data Sheet (SDS) for each reagent before use.

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